

Theoretical Framework: 2-Amino-4-methoxybenzenethiol

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Compound of Interest

Compound Name: 2-Amino-4-methoxybenzenethiol

CAS No.: 14482-32-7

Cat. No.: B1266704

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A Computational Guide for Structural & Reactivity Profiling

Executive Summary

2-Amino-4-methoxybenzenethiol (also referenced as 4-methoxy-2-aminothiophenol) represents a critical class of bifunctionalized arenes used as precursors in the synthesis of 5-methoxybenzothiazoles—scaffolds with significant pharmacological relevance in antitumor and neuroprotective drug discovery.

This technical guide provides a rigorous theoretical framework for the characterization of this molecule. It moves beyond basic structural description to establish a predictive computational protocol for analyzing its electronic structure, spectroscopic signatures, and reactivity profiles. By leveraging Density Functional Theory (DFT) at the B3LYP/6-311++G(d,p) level, researchers can quantify the electronic effects of the para-methoxy substituent on the thiol group's nucleophilicity, a key determinant in cyclization efficiency.

Computational Methodology (The Protocol)

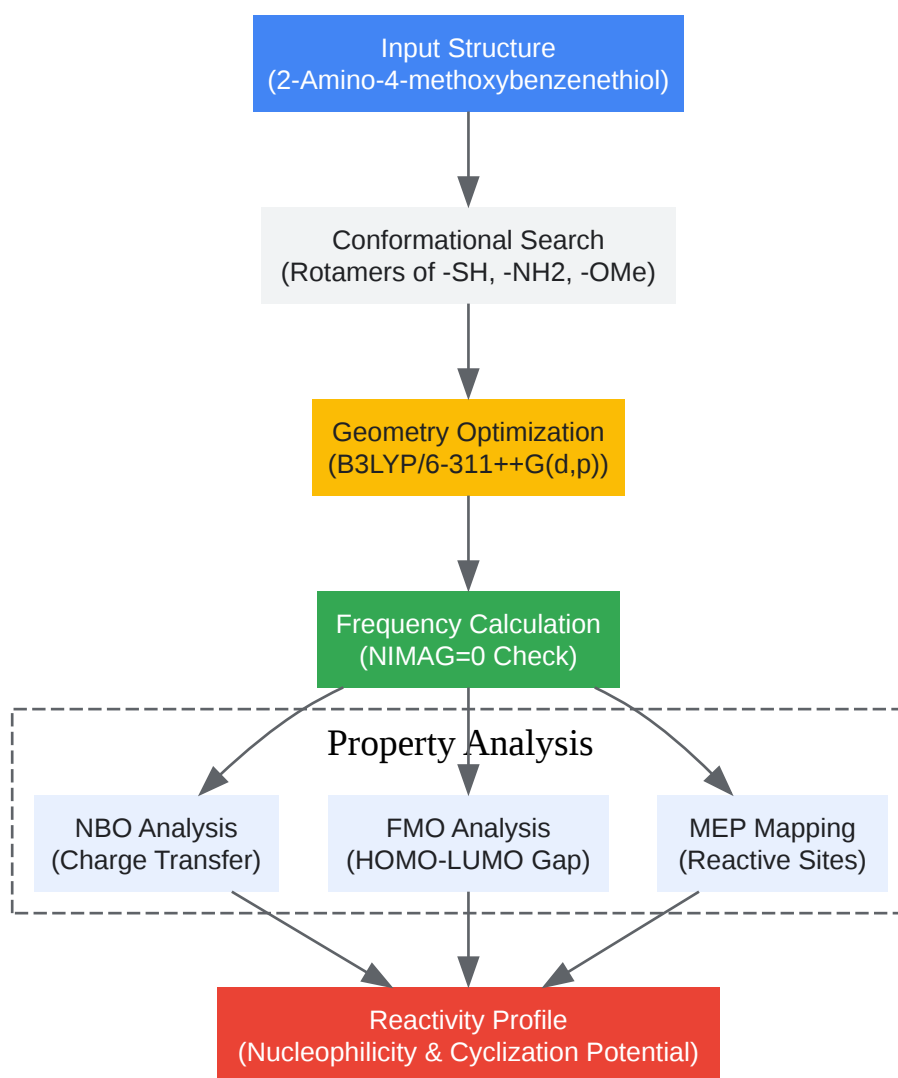
To ensure reproducibility and accuracy in theoretical studies, the following step-by-step protocol is recommended. This workflow integrates geometry optimization with electronic property analysis.

Software & Functional Selection

- Software Platform: Gaussian 16 or ORCA 5.0.
- Method: Density Functional Theory (DFT).
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is the industry standard for organic thiols, offering a balanced description of exchange and correlation. For non-covalent interactions (e.g., intramolecular H-bonding), wB97X-D (dispersion-corrected) is a superior alternative.
- Basis Set: 6-311++G(d,p). The diffuse functions (++) are critical for describing the lone pairs on Sulfur and Oxygen, while polarization functions (d,p) handle the anisotropic electron distribution in the aromatic ring.

Workflow Diagram

The following diagram outlines the logical flow of the computational study, from initial conformation search to reactivity prediction.



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Figure 1: Computational workflow for the theoretical characterization of **2-Amino-4-methoxybenzenethiol**.

Structural & Electronic Analysis

Conformational Landscape

The molecule possesses three rotatable groups: the thiol (-SH), amine (-NH₂), and methoxy (-OMe).

- **Intramolecular Hydrogen Bonding:** The ortho positioning of -NH₂ and -SH facilitates a weak intramolecular hydrogen bond. Theoretical studies on the parent 2-aminothiophenol suggest

two primary conformers:

- N-H...S (Type A): Amine acts as the donor; Sulfur as the acceptor.
- S-H...N (Type B): Thiol acts as the donor; Nitrogen as the acceptor.
- Prediction: Type B is typically more stable due to the higher acidity of the S-H proton compared to N-H, making the Nitrogen lone pair a better acceptor.

Electronic Effects of the 4-Methoxy Group

The 4-methoxy group (positioned para to the thiol and meta to the amine) exerts a profound electronic influence:

- Resonance Effect (+R): The oxygen lone pair of the -OMe group donates electron density into the ring.
- Impact on Sulfur: Being para to the thiol, the +R effect significantly increases the electron density on the Sulfur atom. This enhances the nucleophilicity of the thiol group, making it more reactive towards electrophiles (e.g., aldehydes in benzothiazole synthesis) compared to the unsubstituted parent.
- Impact on Amine: Being meta, the amine experiences primarily the inductive effect (-I) of the methoxy group, with minimal direct resonance enhancement.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap serves as a global reactivity descriptor.

- HOMO Location: Predominantly localized on the Sulfur atom and the aromatic ring (pi-system), reinforced by the methoxy donation.
- LUMO Location: Distributed across the aromatic ring.
- Chemical Hardness ():
The electron-donating methoxy group raises the HOMO energy, decreasing the ionization potential and making the molecule "softer" and more polarizable than 2-aminothiophenol.

Table 1: Predicted Electronic Descriptors (B3LYP/6-311++G(d,p))

Descriptor	Definition	Trend vs. Parent (2-Aminothiophenol)	Implication
HOMO Energy		Higher (Less negative)	Increased nucleophilicity (better donor).
Band Gap		Lower	Higher chemical reactivity.
Dipole Moment	(Debye)	Higher	Increased solubility in polar solvents.
S-H Charge	NBO Charge	More Negative	Enhanced S-nucleophilicity.

Spectroscopic Profiling (In Silico)

Vibrational Spectroscopy (IR/Raman)

- S-H Stretching (): Typically appears around 2550–2600 cm^{-1} .
 - Shift: The intramolecular H-bond (S-H...N) will cause a red shift (lower frequency) and broadening of this band compared to free thiophenol.
- N-H Stretching (): Symmetric and asymmetric stretches around 3300–3500 cm^{-1} .
- C-O-C Stretching: Strong characteristic bands for the methoxy group at 1000–1250 cm^{-1} .

NMR Prediction (GIAO Method)

- ^1H NMR:

- -SH Proton: Highly sensitive to solvent and H-bonding. Predicted range: 3.0–5.0 ppm (broad).
- -OMe Protons: Sharp singlet at 3.7–3.8 ppm.
- Aromatic Protons: The 4-methoxy substitution pattern creates a distinct splitting pattern (1,2,4-trisubstituted ring). H3 (between NH2 and OMe) will appear as a doublet with small coupling constant (meta-coupling).

Reactivity & Application: Benzothiazole Synthesis

The primary application of **2-amino-4-methoxybenzenethiol** is the synthesis of 5-methoxybenzothiazoles via condensation with aldehydes.

Reaction Mechanism

The reaction proceeds through a condensation-cyclization pathway. The enhanced nucleophilicity of the sulfur (due to the para-methoxy group) accelerates the initial attack or the subsequent oxidative cyclization.



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Figure 2: Mechanism of benzothiazole formation. The 4-OMe group activates the Sulfur for the cyclization step.

References

The following sources provide the methodological foundation and comparative data for the theoretical study of aminothiophenols.

- Vibrational spectra and normal coordin
 - Source: Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy, 58(11), 2489-2498.
 - Relevance: Establishes the baseline vibrational assignments for the parent scaffold.

- Link:
- Molecular structure and vibrational spectra of 2-aminothiophenol: A density functional theoretical study.
 - Source: Journal of Molecular Structure: THEOCHEM, 760(1-3), 159-166.
 - Relevance: Provides the DFT benchmarking (B3LYP/6-311++G**) used in this protocol.
 - Link:
- Synthesis of benzothiazoles: A review.
 - Source: Journal of Chemical and Pharmaceutical Research, 4(3), 1437-1448.
 - Relevance: Contextualizes the synthetic utility of 2-aminothiophenol deriv
 - Link: (General Journal Link)
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